

A Technical Guide to the Solubility of 6-Nitroindoline-2-carboxylic Acid

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Compound of Interest

Compound Name: 6-Nitroindoline-2-carboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **6-nitroindoline-2-carboxylic acid**, a key building block in the synthesis of various biologically active compounds. Due to the limited availability of direct quantitative solubility data in public literature, this document focuses on its predicted physicochemical properties, which are crucial for understanding its solubility, and outlines detailed experimental protocols for its determination.

Physicochemical Properties

Understanding the physicochemical properties of **6-nitroindoline-2-carboxylic acid** is fundamental to predicting its behavior in various solvent systems. The following table summarizes key known and predicted parameters.

Property	Value	Source
Molecular Formula	C ₉ H ₈ N ₂ O ₄	-
Molecular Weight	208.17 g/mol	-
Appearance	Solid	[1]
Melting Point	304-305 °C (for 6-nitro-1H-indole-2-carboxylic acid)	[1]
Predicted pKa	4.03 ± 0.30 (for 6-nitro-1H-indole-2-carboxylic acid)	[1]

The predicted pKa of the closely related 6-nitro-1H-indole-2-carboxylic acid is 4.03, suggesting that **6-nitroindoline-2-carboxylic acid** is a weak acid.[1] This acidic nature, conferred by the carboxylic acid group, indicates that its solubility will be highly dependent on the pH of the aqueous solution. In basic solutions, where the carboxylic acid is deprotonated to form a carboxylate salt, the solubility is expected to be significantly higher than in neutral or acidic solutions.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is critical for various applications, from designing synthetic reactions to formulating drug delivery systems. Below are detailed methodologies for key experiments to determine the solubility of **6-nitroindoline-2-carboxylic acid**.

Protocol 1: Shake-Flask Method for Equilibrium Solubility

This is a widely used method for determining the thermodynamic equilibrium solubility of a compound in a specific solvent.

Methodology:

- Preparation: Add an excess amount of solid **6-nitroindoline-2-carboxylic acid** to a known volume of the desired solvent (e.g., water, ethanol, DMSO, buffer of a specific pH) in a

sealed, inert container (e.g., glass vial). The excess solid is crucial to ensure that a saturated solution is achieved.

- **Equilibration:** Agitate the mixture at a constant, controlled temperature for a prolonged period (typically 24-72 hours) to ensure equilibrium is reached. The use of a mechanical shaker or orbital incubator is recommended for consistent agitation.
- **Phase Separation:** After equilibration, cease agitation and allow the undissolved solid to settle. Separate the saturated solution from the excess solid. This can be achieved by centrifugation followed by careful decantation of the supernatant, or by filtration through a fine-pore, non-reactive filter (e.g., PTFE syringe filter). It is critical to perform this step at the same temperature as the equilibration to avoid changes in solubility.
- **Quantification:** Accurately dilute a known volume of the saturated supernatant with a suitable solvent. Analyze the concentration of **6-nitroindoline-2-carboxylic acid** in the diluted sample using a validated analytical technique such as High-Performance Liquid Chromatography (HPLC) with UV detection or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Calculation:** Calculate the solubility in units such as mg/mL or mol/L based on the measured concentration and the dilution factor.

Protocol 2: Potentiometric Titration for pKa and pH-Dependent Solubility Profile

This method is used to determine the ionization constant (pKa) and to understand how solubility changes with pH.

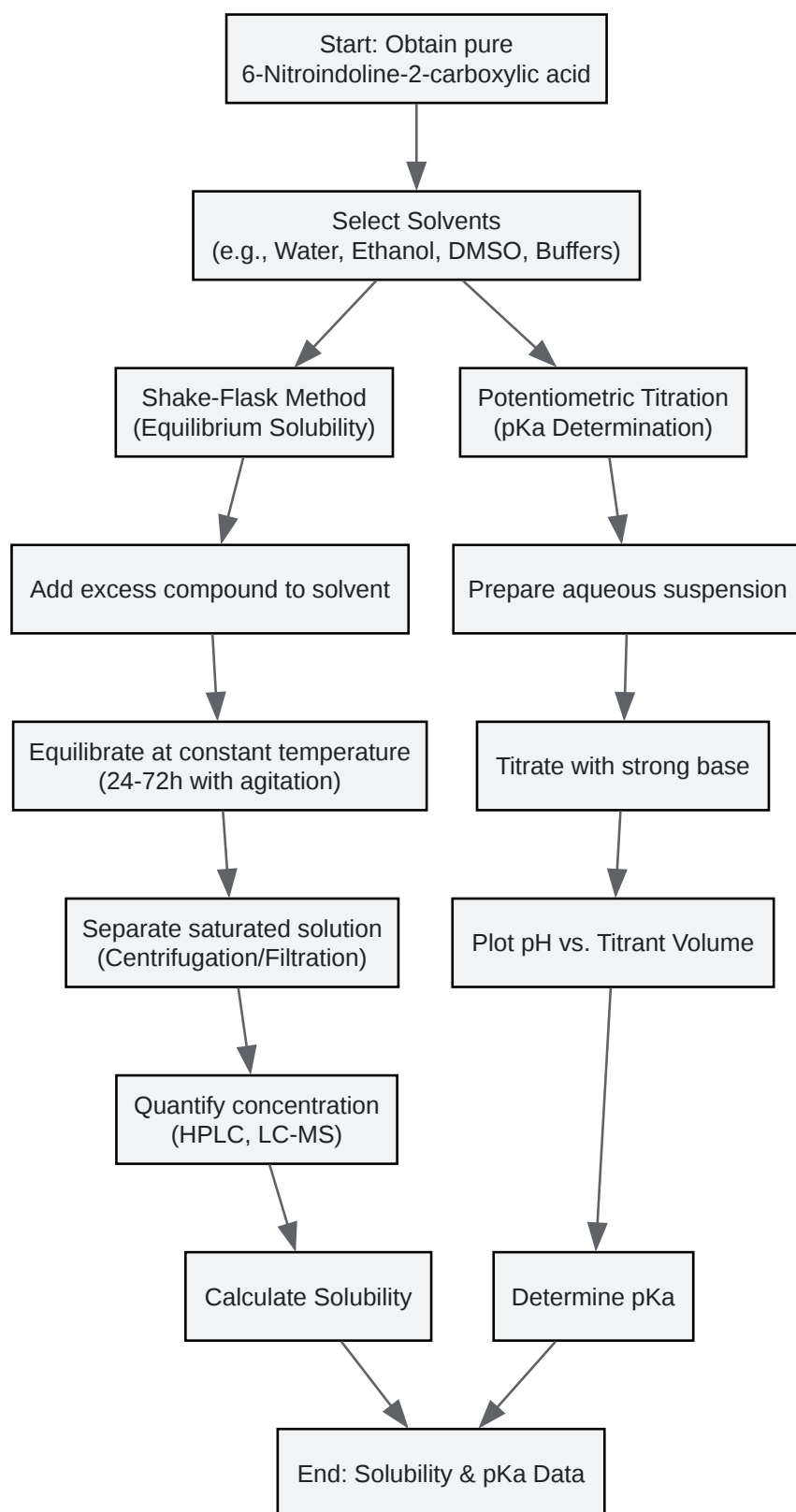
Methodology:

- **Sample Preparation:** Prepare a suspension of **6-nitroindoline-2-carboxylic acid** in deionized water or a suitable co-solvent system.
- **Titration:** While stirring, slowly titrate the suspension with a standardized solution of a strong base (e.g., 0.1 M NaOH). Monitor the pH of the solution continuously using a calibrated pH meter.

- **Data Analysis:** Plot the pH of the solution as a function of the volume of titrant added. The pKa can be determined from the titration curve, typically as the pH at which half of the acid has been neutralized.
- **Solubility Profile:** To determine the pH-solubility profile, prepare a series of buffered solutions at different pH values. Add an excess of **6-nitroindoline-2-carboxylic acid** to each buffer and determine the equilibrium solubility using the shake-flask method described in Protocol 1. Plot the logarithm of the solubility against the pH to visualize the relationship.

Experimental Workflow for Solubility Determination

The following diagram illustrates a typical workflow for determining the solubility of a compound like **6-nitroindoline-2-carboxylic acid**.



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Solubility Determination Workflow

Conclusion

While specific quantitative solubility data for **6-nitroindoline-2-carboxylic acid** is not readily available in the literature, its predicted physicochemical properties, particularly its acidic nature, provide a strong basis for estimating its solubility behavior. For drug development and research applications, it is imperative to experimentally determine its solubility in relevant solvent systems. The detailed protocols and workflow provided in this guide offer a robust framework for obtaining accurate and reliable solubility data, which is essential for the successful application of this versatile chemical intermediate.

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References

- 1. 6-NITRO-1H-INDOLE-2-CARBOXYLIC ACID | 10242-00-9 [amp.chemicalbook.com]
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